

The Structure-Activity Relationship of p38 MAP Kinase Inhibitors: A Technical Guide

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Compound of Interest

Compound Name: Protein kinase inhibitor 6

Cat. No.: B1361917

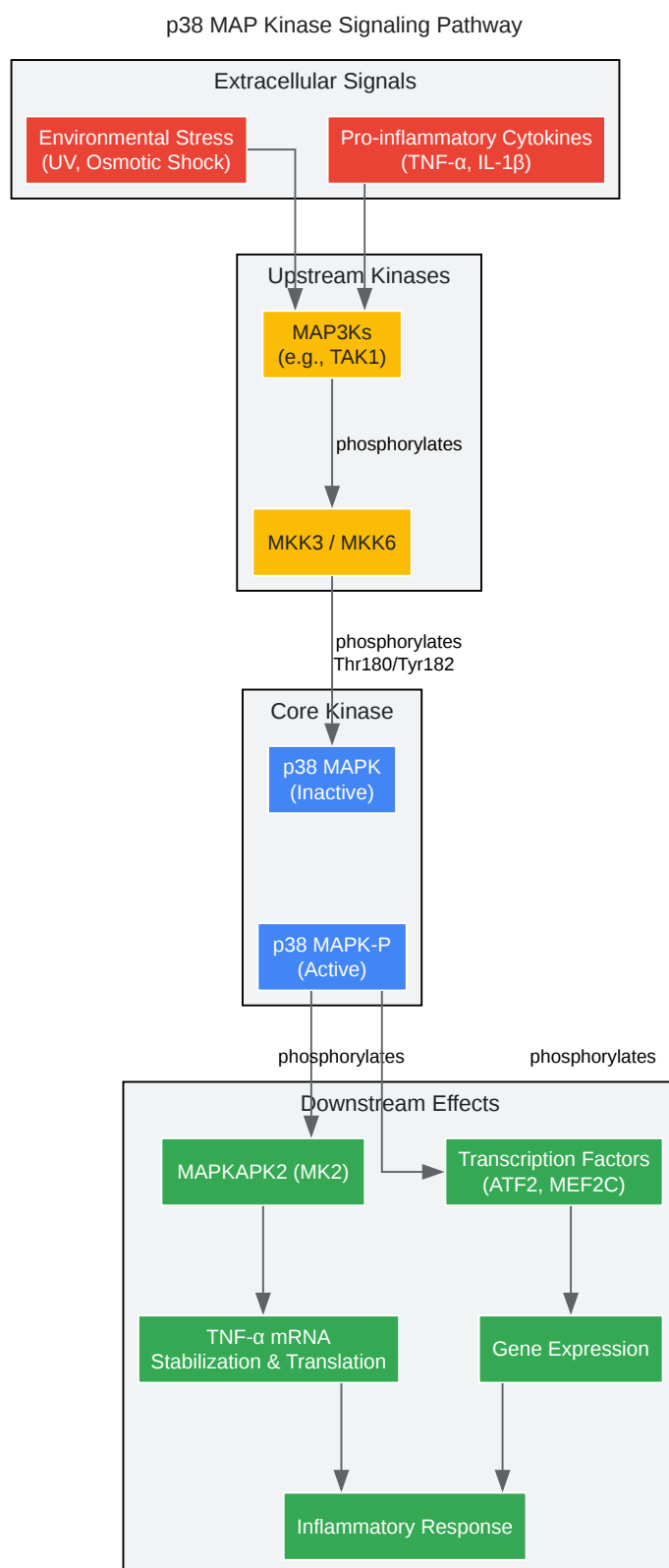
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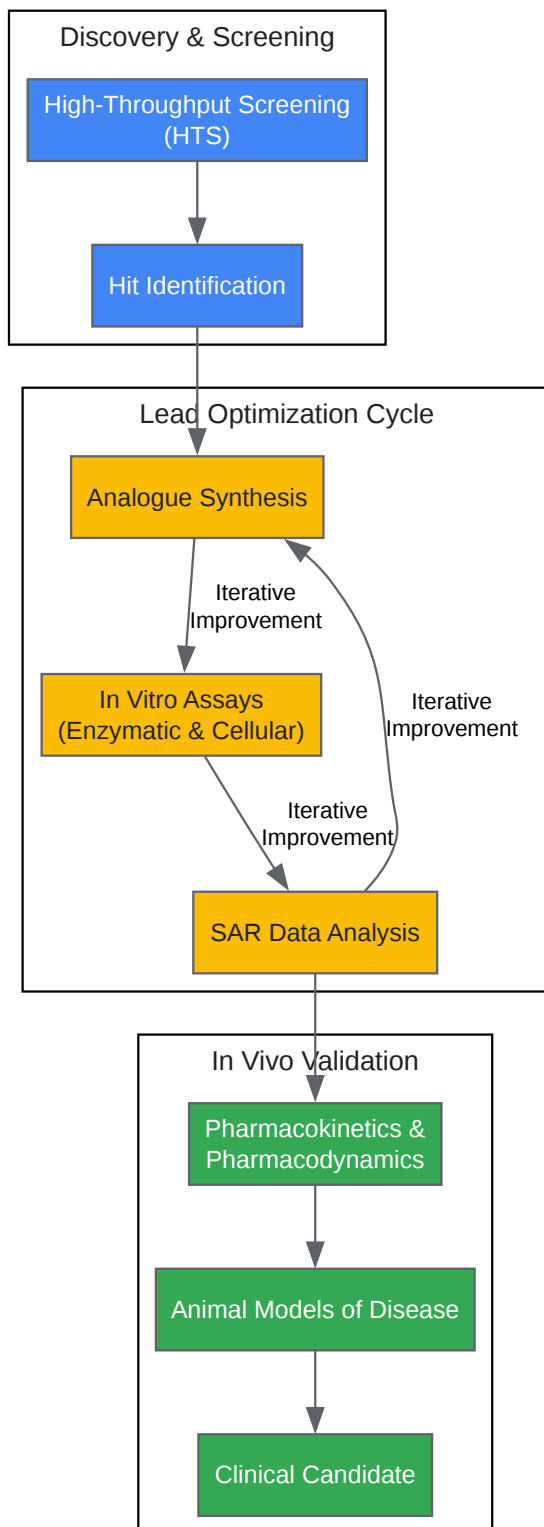
This guide provides an in-depth analysis of the structure-activity relationships (SAR) for key classes of inhibitors targeting p38 mitogen-activated protein (MAP) kinase, a critical node in the cellular response to inflammatory cytokines and environmental stress.[1][2] As a serine/threonine kinase, p38 plays a pivotal role in regulating the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α) and interleukin-1 β (IL-1 β), making it a compelling therapeutic target for a range of autoimmune and inflammatory disorders.[3][4] This document details the SAR of prominent inhibitor scaffolds, provides comprehensive experimental protocols for their evaluation, and visualizes the underlying biological and experimental workflows.

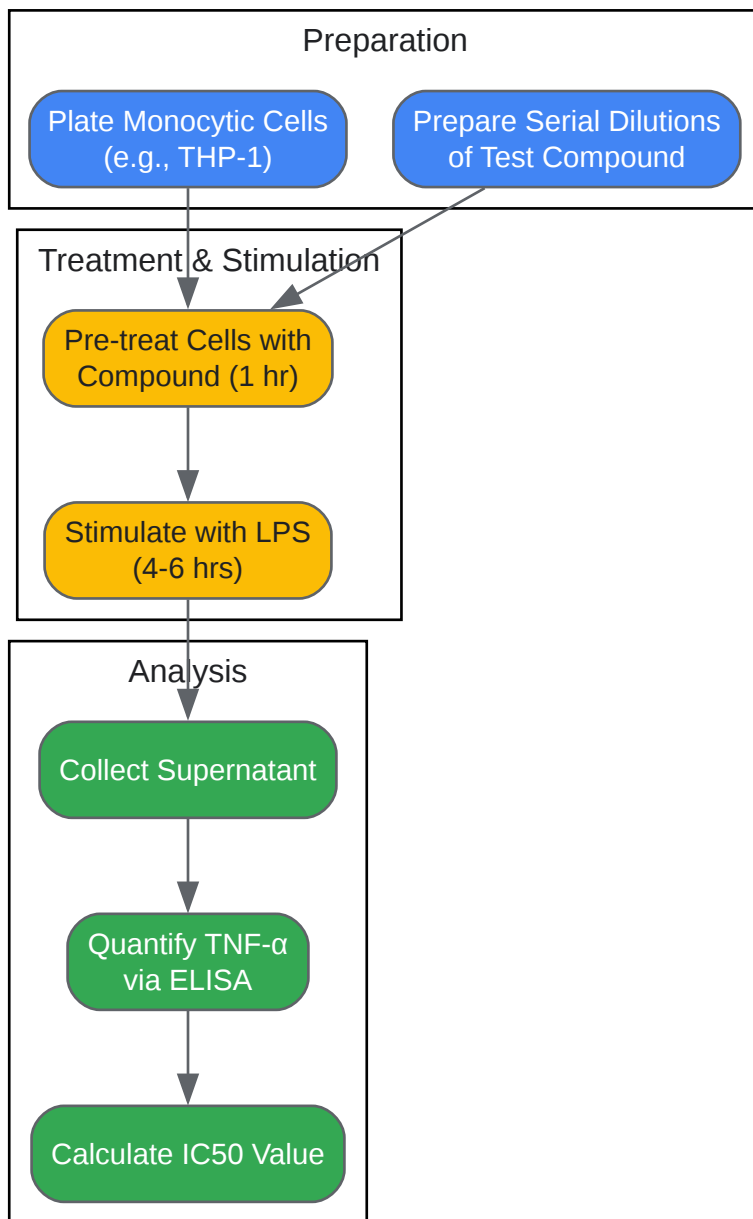
Core Signaling Pathway and Drug Discovery Workflow

The p38 MAP kinase pathway is a key signaling cascade in inflammatory responses.[5] It is primarily activated by dual-specificity kinases MKK3 and MKK6 in response to cellular stress and cytokines.[6] Once activated, p38 phosphorylates various downstream targets, leading to the transcriptional and translational upregulation of inflammatory mediators like TNF- α . The development of p38 inhibitors follows a structured workflow from initial screening to lead optimization, focusing on enhancing potency, selectivity, and pharmacokinetic properties.



General SAR Study Workflow



Cell-Based TNF- α Assay Workflow

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References

- 1. p38 alpha Kinase Enzyme System Application Note [worldwide.promega.com]
- 2. p38 Mitogen-activated protein kinase inhibitors: a review on pharmacophore mapping and QSAR studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. Pyrazole urea-based inhibitors of p38 MAP kinase: from lead compound to clinical candidate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. p38 alpha Kinase Enzyme System [promega.jp]
- 6. tonglab.biology.columbia.edu [tonglab.biology.columbia.edu]
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